

An In-depth Technical Guide to the Safety and Handling of 3-Aminocyclopentanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Aminocyclopentanol

Cat. No.: B077102

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This guide provides comprehensive safety and handling information for **3-Aminocyclopentanol**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets (SDS) for **3-Aminocyclopentanol** and its hydrochloride salts. It is important to note that for many toxicological properties, data is limited, and the compound's properties have not been thoroughly investigated.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Identification and Classification

3-Aminocyclopentanol hydrochloride is classified with specific hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[4\]](#) The substance is noted to cause skin and serious eye irritation and may also cause respiratory irritation.[\[4\]](#)

Table 1: GHS Hazard Information for **3-Aminocyclopentanol** Hydrochloride

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Source: ECHA C&L Inventory[4]

One safety data sheet for the (1R,3S)-3-Amino-cyclopentanol isomer states that the substance is not classified according to the GHS and has no associated hazard statements or pictograms. [5] However, it is consistently advised to handle the chemical with care as its toxicological properties are not fully known.[1][2][3]

Physical and Chemical Properties

Limited quantitative data is available for the physical and chemical properties of **3-Aminocyclopentanol**.

Table 2: Physical and Chemical Properties

Property	Value	Notes
Molecular Formula	<chem>C5H11NO</chem> (free base)[6] / <chem>C5H12ClNO</chem> (hydrochloride salt)[1][4]	
Molecular Weight	101.15 g/mol (free base)[6] / 137.61 g/mol (hydrochloride salt)[1][4]	
Appearance	Oil (for (1R,3S)-3-Amino- cyclopentanol)[5]	
Flash Point	No data available[2]	
pKa	15.06 ± 0.40 (Predicted)[6]	

| Storage Temperature | 2-8°C, Sealed in dry, Keep in dark place[6] | |

Safe Handling and Personal Protective Equipment (PPE)

Proper handling and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure safety in the laboratory.

3.1. Engineering Controls Use the substance in a well-ventilated area, such as under a chemical fume hood.[1][3][7] Facilities should be equipped with an eyewash fountain and a safety shower.[3]

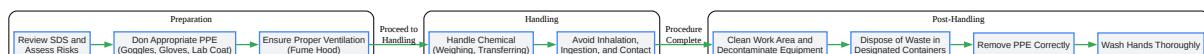
3.2. Personal Protective Equipment (PPE) A comprehensive PPE strategy is essential when handling this compound.[8]

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or a full-face shield.[7][8]	Protects eyes from dust, splashes, and vapors.
Skin Protection	Compatible chemical-resistant gloves (e.g., PVC gloves).[3][8] A laboratory coat is mandatory; a chemically resistant gown is recommended for tasks with higher contamination risk.[8]	Prevents skin contact. Nitrile gloves may offer poor resistance and should be changed immediately upon contamination.[8]

| Respiratory Protection | A NIOSH-approved air-purifying respirator with an N95 or P95 particulate filter for handling the solid.[8] If vapors are generated, a cartridge for organic vapors/amines may be required.[1][8] | Protects against inhalation of dust or vapors. |

3.3. Handling Precautions Avoid contact with skin, eyes, and clothing.[7][9] Do not breathe dust, vapors, mist, or gas.[1][3][10] Wash hands thoroughly after handling.[7][10] Keep the container tightly closed when not in use.[3]



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Caption: General workflow for safely handling laboratory chemicals.

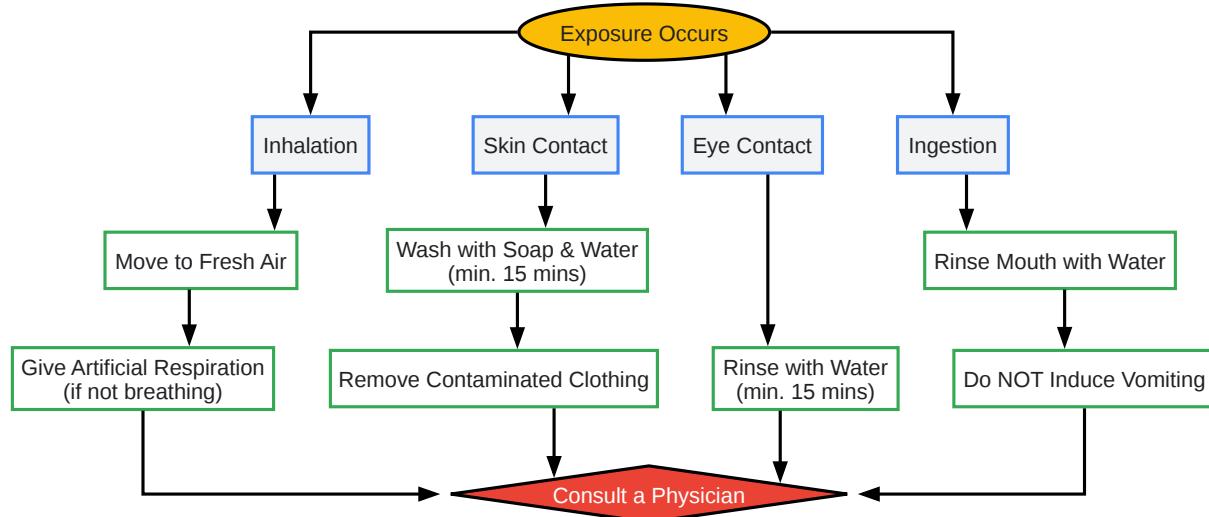
First Aid Measures

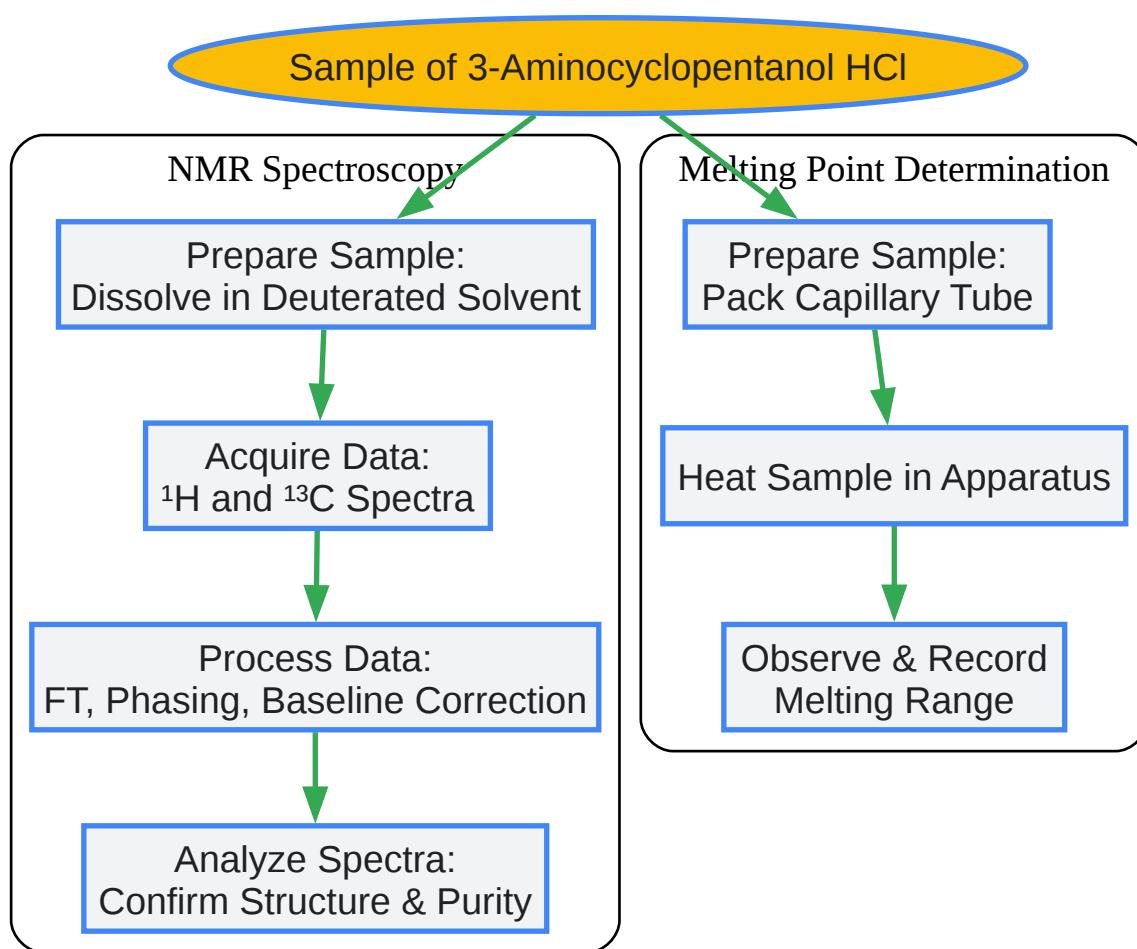
In case of exposure, immediate action is necessary. Always consult a physician and show them the safety data sheet.[1]

Table 4: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][7]
Skin Contact	Wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Consult a physician.[1][2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, holding eyelids apart. Consult a physician.[1][2]

| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][2] |



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of 3-Aminocyclopentanol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077102#3-aminocyclopentanol-safety-and-handling\]](https://www.benchchem.com/product/b077102#3-aminocyclopentanol-safety-and-handling)

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